

Collinomycin basic research overview

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Compound Focus: Collinomycin

CAS No.: 27267-69-2

Cat. No.: S524187

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Collinomycin: Core Identification

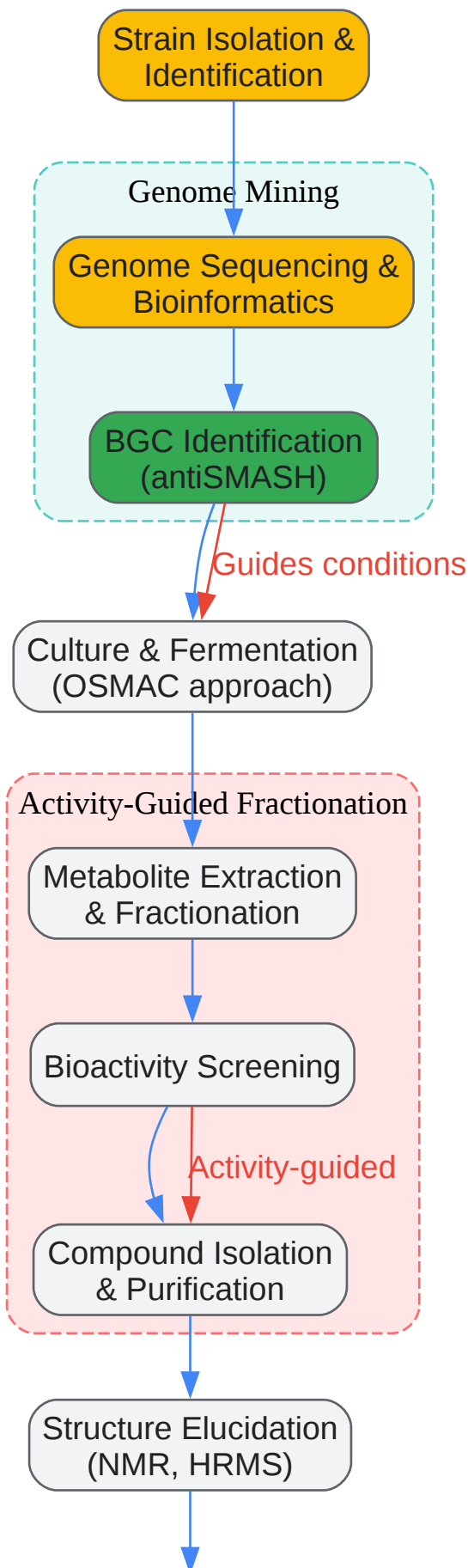
The table below summarizes the basic identifying information available for **Collinomycin**.

Property	Description
Producer Organism	<i>Streptomyces collinus</i> [1]
Antibiotic Class	Not specified in available data
Color	Yellow [2]
Initial Discovery	1953 [2]

A 2001 study on a genetically engineered strain of *Streptomyces collinus* resulted in the production of a new antibiotic named **collinone**, which is an angular polyketide with a benz[a]naphthacene ring system [3]. It is crucial to note that **collinone** and **collinomycin** are **distinct compounds**, though they originate from the same bacterial species [3] [1].

Modern Research Context and Methods

While direct data on **Collinomycin** is scarce, current research on discovering and characterizing novel antibiotics from *Streptomyces* can provide a framework for the methodologies that would be applied today. The following workflow generalizes the modern approach to investigating bacterial secondary metabolites, which would be relevant for any renewed study of **Collinomycin**.



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Modern antibiotic discovery workflow from Streptomyces

Key aspects of this modern research paradigm include:

- **Genome Mining:** Sequencing the genome of the producer strain (e.g., *Streptomyces collinus* for **Collinomycin**) allows researchers to identify **Biosynthetic Gene Clusters (BGCs)** using tools like antiSMASH [4]. These BGCs are blueprints for the enzymes that assemble the antibiotic.
- **Activation of Silent BGCs:** Many potential antibiotic BGCs are "silent" and not expressed under standard lab conditions. Strategies like **co-culturing** with other bacteria (such as mycolic acid-containing bacteria) can trigger the production of new metabolites that are otherwise not detected [5].
- **Structure Elucidation:** After isolation, the pure compound's structure is determined using spectroscopic techniques, primarily **Nuclear Magnetic Resonance (NMR)** and **High-Resolution Mass Spectrometry (HRMS)** [5].

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